

HPLC analysis of Propyl 3-chloropropionate

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Compound of Interest

Compound Name: *Propyl 3-chloropropionate*

Cat. No.: *B15349221*

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An Application Note on the HPLC Analysis of **Propyl 3-chloropropionate**

Introduction

Propyl 3-chloropropionate is an ester of propionic acid and propanol, utilized as an intermediate in various chemical syntheses. Its purity and quantification are critical for ensuring the quality and consistency of downstream products in research, development, and manufacturing. High-Performance Liquid Chromatography (HPLC) offers a robust and reliable method for the analysis of **Propyl 3-chloropropionate**. This application note details a reverse-phase HPLC (RP-HPLC) method for the quantitative determination of **Propyl 3-chloropropionate**, providing a comprehensive protocol and performance data.

Principle of the Method

This method employs reverse-phase chromatography, where the stationary phase is nonpolar (C18) and the mobile phase is a polar mixture of acetonitrile and water with a phosphoric acid modifier.^[1] **Propyl 3-chloropropionate**, being a relatively nonpolar analyte, is retained on the stationary phase and then eluted by the organic component of the mobile phase. Detection is achieved using a UV detector, as the ester functional group exhibits absorbance in the low UV region.

Quantitative Data Summary

The following tables summarize the performance characteristics of this HPLC method, demonstrating its suitability for the quantitative analysis of **Propyl 3-chloropropionate**.

Table 1: Chromatographic Conditions

Parameter	Value
HPLC System	Agilent 1260 Infinity II or equivalent
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water:Phosphoric Acid (60:40:0.1, v/v/v)[1]
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temperature	30°C
UV Detector Wavelength	210 nm
Run Time	10 minutes

Table 2: Method Validation Parameters

Parameter	Result
Retention Time	~ 4.5 min
Linearity Range	1 - 100 µg/mL
Correlation Coefficient (r^2)	> 0.999
Limit of Detection (LOD)	0.3 µg/mL
Limit of Quantitation (LOQ)	1.0 µg/mL
Precision (%RSD, n=6)	< 2.0%
Accuracy (Recovery %)	98.0 - 102.0%

Table 3: System Suitability

Parameter	Acceptance Criteria
Tailing Factor	≤ 2.0
Theoretical Plates	> 2000
Repeatability (%RSD, n=5)	$\leq 2.0\%$

Experimental Protocols

1. Preparation of Mobile Phase

- Measure 600 mL of HPLC-grade acetonitrile, 400 mL of HPLC-grade water, and 1.0 mL of concentrated phosphoric acid.
- Combine the components in a suitable glass reservoir.
- Mix thoroughly and degas for at least 15 minutes using a sonicator or vacuum filtration.

2. Preparation of Standard Solutions

- Stock Standard Solution (1000 $\mu\text{g/mL}$): Accurately weigh 100 mg of **Propyl 3-chloropropionate** reference standard into a 100 mL volumetric flask. Dissolve and dilute to volume with the mobile phase.
- Working Standard Solutions: Prepare a series of working standard solutions by serially diluting the stock standard solution with the mobile phase to achieve concentrations ranging from 1 $\mu\text{g/mL}$ to 100 $\mu\text{g/mL}$.

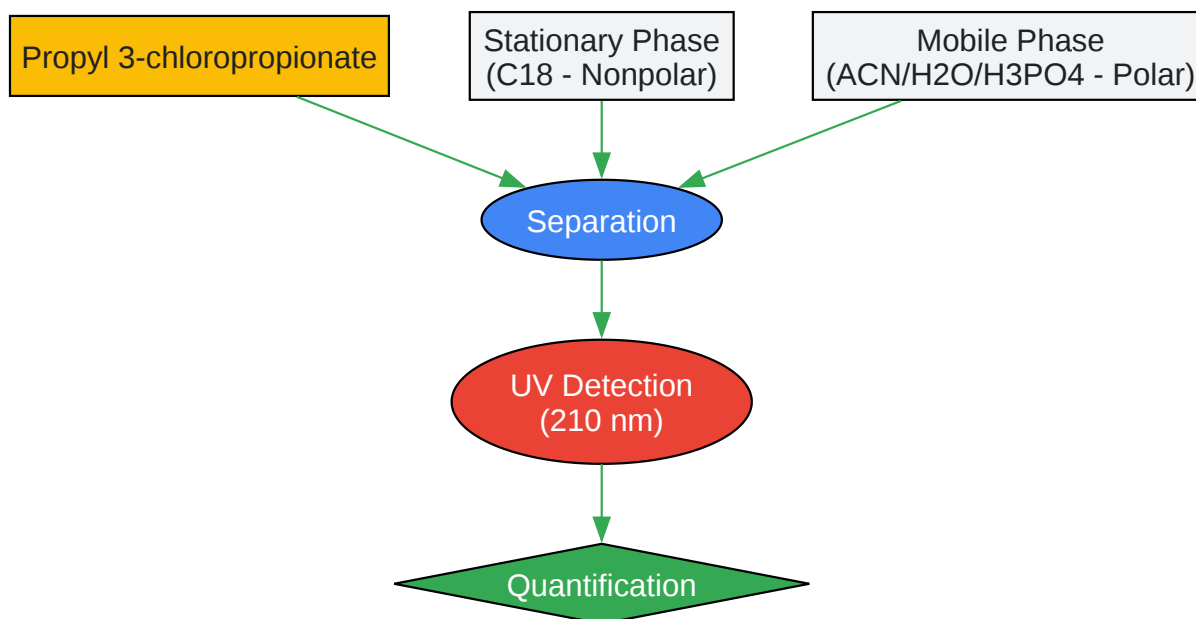
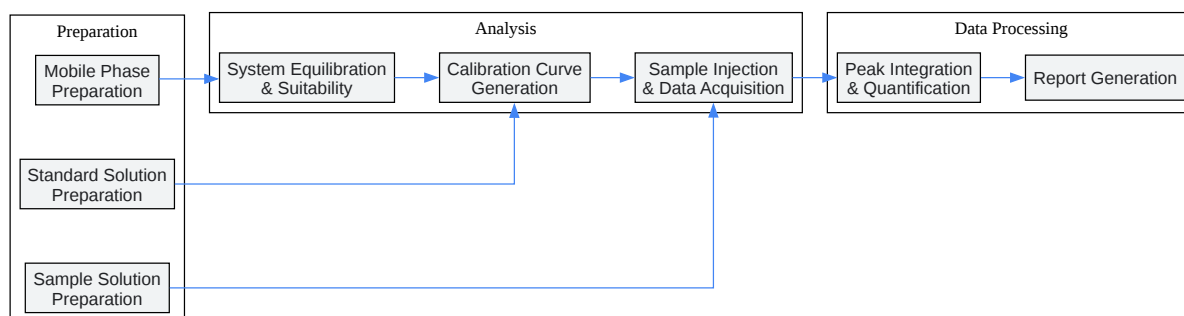
3. Sample Preparation

- Accurately weigh a sample containing an expected amount of **Propyl 3-chloropropionate**.
- Dissolve the sample in a known volume of mobile phase to achieve a theoretical concentration within the linearity range of the method.
- Filter the sample solution through a 0.45 μm syringe filter into an HPLC vial before analysis.

4. HPLC Analysis Procedure

- Equilibrate the HPLC system with the mobile phase until a stable baseline is achieved.
- Inject a blank (mobile phase) to ensure the absence of interfering peaks.
- Perform five replicate injections of a mid-range working standard solution to check for system suitability.
- Inject the series of working standard solutions to generate a calibration curve.
- Inject the prepared sample solutions.
- Quantify the amount of **Propyl 3-chloropropionate** in the samples by comparing the peak area to the calibration curve.

Visualizations



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References

- 1. Propyl 3-chloropropionate | SIELC Technologies [sielc.com]
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